

Application Notes and Protocols for Fluorescence Microscopy Using YO-PRO-3

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Compound of Interest

Compound Name: YO-PRO-3

Cat. No.: B12369680

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Audience: Researchers, scientists, and drug development professionals.

Introduction

YO-PRO-3 is a far-red fluorescent, cell-impermeant nucleic acid stain that serves as a sensitive indicator for identifying apoptotic and necrotic cells.[1][2] As a carbocyanine monomer, **YO-PRO-3** is virtually non-fluorescent in aqueous solutions but exhibits a significant increase in fluorescence upon binding to double-stranded DNA (dsDNA).[1][2] In viable cells, the intact plasma membrane effectively excludes the dye.[3][4] However, during the intermediate and later stages of apoptosis, as well as in necrosis, the integrity of the plasma membrane becomes compromised. This allows **YO-PRO-3** to enter the cell, intercalate with the nuclear DNA, and emit a bright far-red fluorescent signal.[2][4] This key feature makes **YO-PRO-3** a valuable probe for cell viability and cytotoxicity assays in fluorescence microscopy and flow cytometry.[1][5]

The primary mechanism of **YO-PRO-3**'s interaction with DNA is intercalation, where the dye molecule inserts itself between the base pairs of the DNA double helix.[1] This binding event restricts the molecule's rotational freedom, leading to a substantial increase in its fluorescence quantum yield.[1][6]

Data Presentation

Table 1: Physicochemical and Spectral Properties of **YO-PRO-3**

Property	Value	Reference
Chemical Formula	C ₂₆ H ₃₁ I ₂ N ₃ O	[3]
Molecular Weight	655.36 g/mol	[3]
Excitation Maximum (with DNA)	612-613 nm	[3][7]
Emission Maximum (with DNA)	629-631 nm	[3][8][7]
Recommended Laser Line	594 nm or 633 nm	[2][3]
Common Filter Set	Cy5 or similar far-red filter	[9]
Solubility	DMSO	[3]
Storage	-5°C to -30°C, protected from light	

Table 2: Recommended Staining Conditions for **YO-PRO-3**

Application	Recommended Concentration	Incubation Time	Temperature
Fluorescence Microscopy (Live/Apoptotic Cells)	1 - 5 µM	15 - 30 minutes	Room Temperature or 37°C
Fluorescence Microscopy (Fixed/Permeabilized Cells)	1 - 10 µM	5 - 15 minutes	Room Temperature
Flow Cytometry	0.1 - 1 µM	15 - 30 minutes	Room Temperature or On Ice

Experimental Protocols

This protocol details the use of **YO-PRO-3** to differentiate between live, apoptotic, and necrotic adherent cells. It is often used in conjunction with a cell-permeant nuclear counterstain like Hoechst 33342 to label the entire cell population.

Materials and Reagents:

- **YO-PRO-3** Iodide (1 mM stock solution in DMSO)[9]
- Hoechst 33342 (1 mg/mL stock solution in water)
- Phosphate-Buffered Saline (PBS), pH 7.4
- Cell culture medium appropriate for the cell line
- Cells cultured on glass-bottom dishes or coverslips
- Fluorescence microscope with appropriate filter sets (e.g., DAPI for Hoechst 33342 and Cy5 for **YO-PRO-3**)[9]

Procedure:

- **Cell Preparation:** Culture adherent cells on a suitable imaging vessel to the desired confluency. If inducing apoptosis, treat the cells with the desired agent and include an untreated control group.[9]
- **Preparation of Staining Solution:** Prepare a fresh staining solution by diluting the **YO-PRO-3** stock solution to a final concentration of 1-5 μM in cell culture medium or PBS.[4][9] If using a nuclear counterstain, add Hoechst 33342 to a final concentration of 1 $\mu\text{g/mL}$. [9]
- **Cell Staining:**
 - Remove the culture medium from the cells.
 - Gently wash the cells once with PBS.[9]
 - Add the prepared staining solution to the cells, ensuring the entire surface is covered.

- Incubate the cells for 15-30 minutes at the appropriate temperature (e.g., 37°C or room temperature), protected from light.[9]
- Washing: Gently remove the staining solution and wash the cells 2-3 times with PBS to minimize background fluorescence.[2][10]
- Imaging: Immediately image the cells using a fluorescence microscope.[9]
 - Live cells: Will only exhibit fluorescence from the nuclear counterstain (e.g., blue from Hoechst 33342).[9]
 - Apoptotic cells: Will show both the nuclear counterstain and far-red fluorescence from **YO-PRO-3** in the nucleus.[9]
 - Necrotic/Late Apoptotic cells: Will display intense far-red **YO-PRO-3** staining.[9][11]

YO-PRO-3 can also be used as a nuclear counterstain in fixed-cell immunofluorescence protocols.[10]

Materials and Reagents:

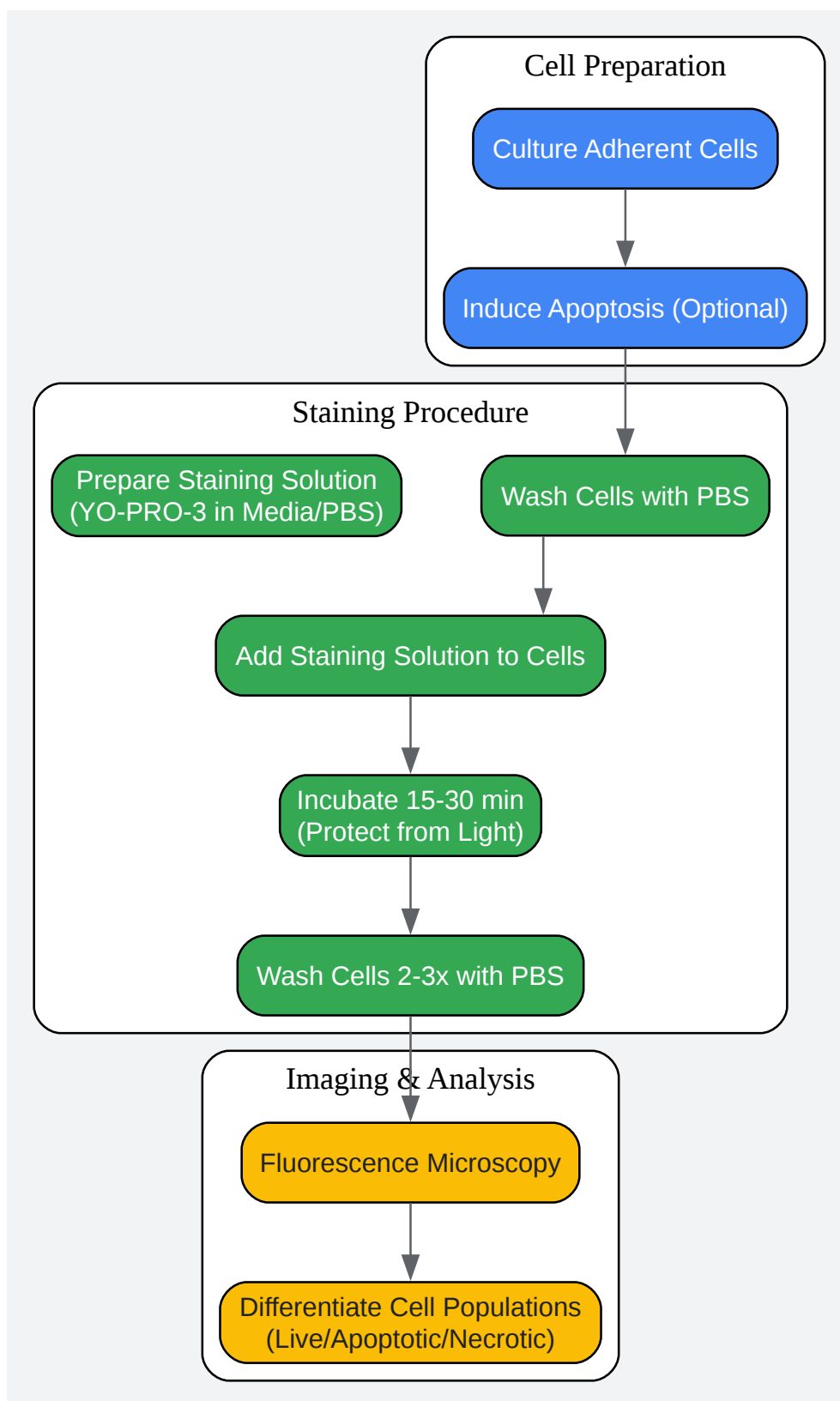
- **YO-PRO-3** Iodide (1 mM stock solution in DMSO)
- PBS, pH 7.4
- 4% Paraformaldehyde (PFA) in PBS
- 0.1% Triton X-100 in PBS
- Mounting medium (anti-fade recommended)

Procedure:

- Fixation and Permeabilization:
 - Following your standard immunofluorescence protocol, fix the cells with 4% PFA for 10-15 minutes at room temperature.[10]
 - Wash the cells three times with PBS.

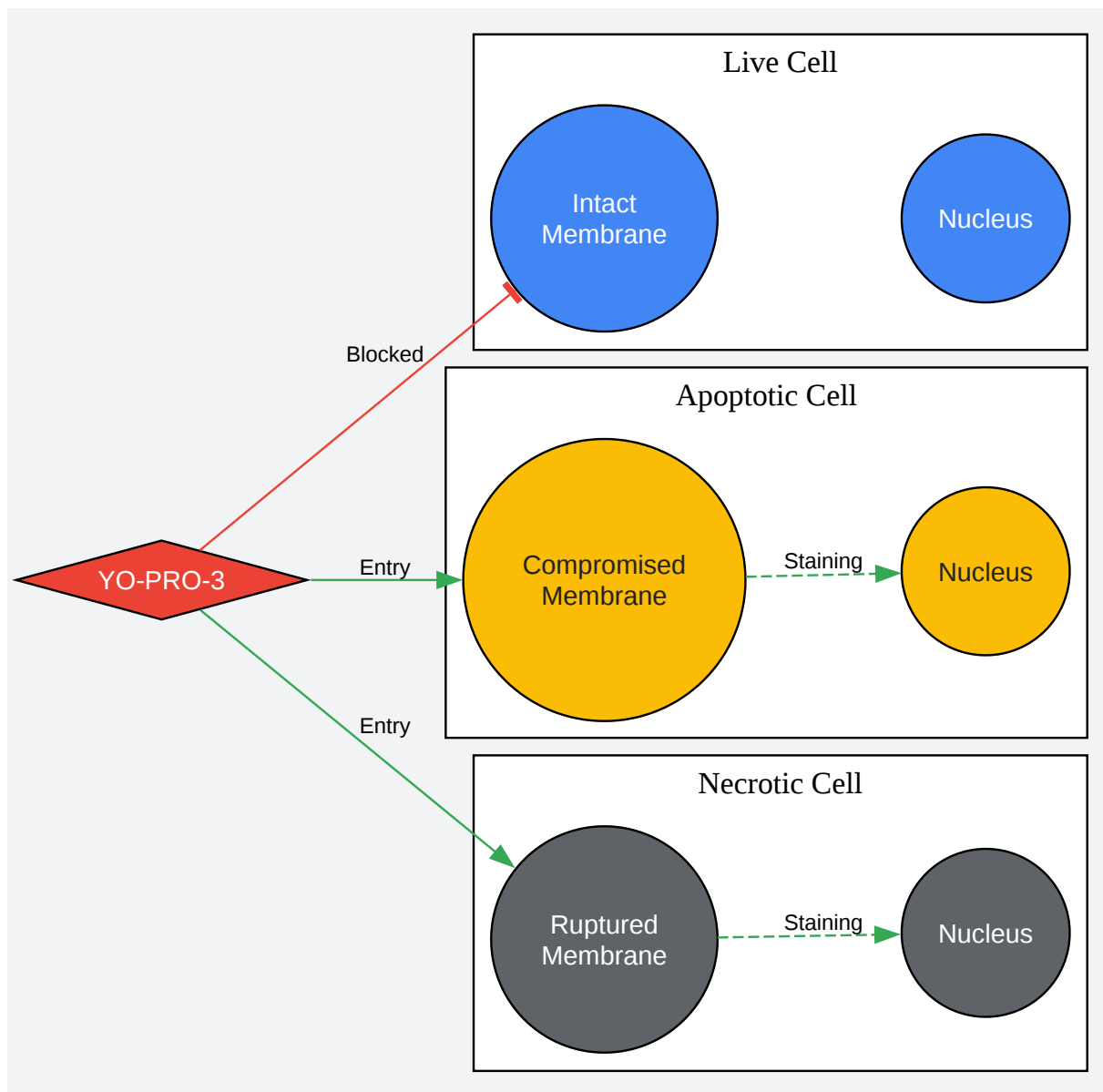
- Permeabilize the cells with 0.1% Triton X-100 for 10 minutes.[\[10\]](#)
- Wash the cells three times with PBS.
- **YO-PRO-3 Staining:**
 - Prepare a working solution of **YO-PRO-3** in PBS at a concentration of 1-10 μ M.[\[10\]](#)[\[11\]](#)
 - Add the staining solution to the cells and incubate for 5-15 minutes at room temperature, protected from light.[\[11\]](#)
- **Washing and Mounting:**
 - Wash the cells three times with PBS.[\[10\]](#)
 - Mount the coverslip onto a microscope slide using an anti-fade mounting medium.
- **Imaging:** Image the far-red nuclear stain using the appropriate filter set on a fluorescence microscope.

Mandatory Visualization



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Caption: Experimental workflow for staining cells with **YO-PRO-3**.



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